

Commercial Availability and Research Applications of 2-Phenyl-1-butanol: A Technical Guide

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Compound of Interest

Compound Name: 2-Phenyl-1-butanol

Cat. No.: B104733

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **2-Phenyl-1-butanol** for research purposes. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in sourcing and utilizing this compound in their laboratory work. This document outlines its chemical properties, lists commercial suppliers, and presents a generalized experimental protocol for assessing its potential biological activity.

Introduction to 2-Phenyl-1-butanol

2-Phenyl-1-butanol is an aromatic alcohol with potential applications in various research areas, including organic synthesis and medicinal chemistry. Its structure, consisting of a phenyl group attached to a butanol backbone, makes it a subject of interest for investigating structure-activity relationships in drug discovery. While specific biological activities of **2-Phenyl-1-butanol** are not extensively documented in publicly available literature, related phenyl-substituted alcohols have demonstrated antimicrobial and anti-inflammatory properties, suggesting that **2-Phenyl-1-butanol** could be a valuable candidate for biological screening programs.

Physicochemical Properties and Commercial Availability

2-Phenyl-1-butanol is commercially available from a number of chemical suppliers catering to the research and development sector. The compound is typically offered at various purity levels suitable for laboratory use.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ O	Benchchem[1]
Molecular Weight	150.22 g/mol	Benchchem[1]
Typical Purity	≥95%	Benchchem[1]
CAS Number	89104-46-1	Benchchem[1]

Commercial Suppliers

A selection of commercial suppliers for research-grade **2-Phenyl-1-butanol** is provided below. Researchers are advised to consult the suppliers' websites for the most current information on product specifications, availability, and pricing.

Supplier	Website	Notes
Benchchem	--INVALID-LINK--	Lists 2-Phenyl-1-butanol as a useful research compound.[1]
Hyma Synthesis Pvt. Ltd.	--INVALID-LINK--	A supplier of various research chemicals.
Spectrochem	--INVALID-LINK--	Offers a wide range of chemicals for research and development.[2]
Santa Cruz Biotechnology	--INVALID-LINK--	Provides chemicals for biomedical research.

Potential Research Applications and Biological Activity

While specific studies detailing the biological signaling pathways affected by **2-Phenyl-1-butanol** are scarce, the broader class of phenyl-substituted alcohols has been investigated for various pharmacological activities. Research on related compounds suggests that they can exhibit bacteriostatic effects by interacting with and disrupting cellular membranes.[3] Furthermore, some substituted tertiary alcohols containing phenyl groups have shown anti-inflammatory and antimicrobial activities.[4] These findings provide a rationale for screening **2-Phenyl-1-butanol** for similar biological properties.

Experimental Protocols

Due to the limited availability of specific experimental protocols for **2-Phenyl-1-butanol** in the scientific literature, a generalized protocol for assessing the antimicrobial activity of a research compound is provided below. This methodology can be adapted by researchers to evaluate **2-Phenyl-1-butanol**.

General Protocol for Antimicrobial Susceptibility Testing (Broth Microdilution Method)

Objective: To determine the Minimum Inhibitory Concentration (MIC) of **2-Phenyl-1-butanol** against a panel of pathogenic bacteria.

Materials:

- **2-Phenyl-1-butanol**
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Spectrophotometer (for measuring optical density at 600 nm)
- Positive control antibiotic (e.g., Gentamicin)
- Negative control (sterile broth)
- Solvent for dissolving the compound (e.g., Dimethyl sulfoxide - DMSO)

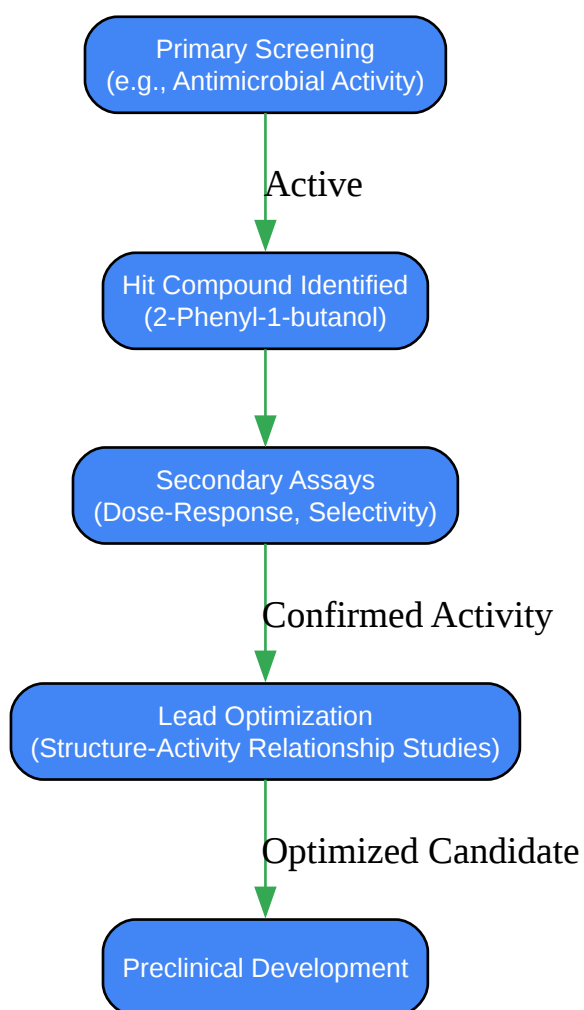
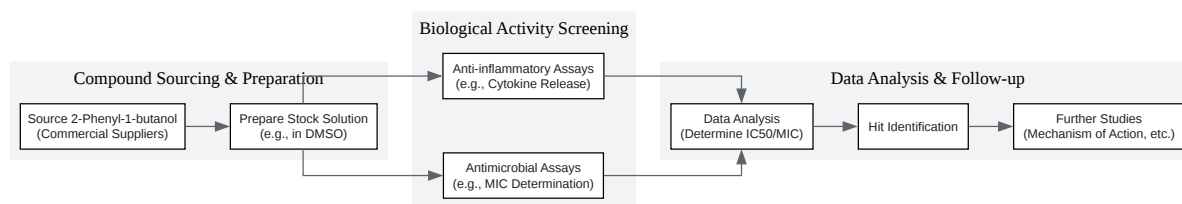
Procedure:

- **Preparation of Stock Solution:** Prepare a stock solution of **2-Phenyl-1-butanol** in an appropriate solvent (e.g., DMSO) at a high concentration (e.g., 10 mg/mL).
- **Bacterial Inoculum Preparation:** Culture the bacterial strains overnight in CAMHB. Dilute the overnight culture to achieve a standardized inoculum of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Serial Dilutions:** Perform serial two-fold dilutions of the **2-Phenyl-1-butanol** stock solution in CAMHB directly in the 96-well microtiter plates to achieve a range of test concentrations.
- **Inoculation:** Add the standardized bacterial inoculum to each well containing the diluted compound.
- **Controls:** Include positive control wells (bacteria with a known antibiotic), negative control wells (sterile broth only), and vehicle control wells (bacteria with the solvent used to dissolve the compound).
- **Incubation:** Incubate the microtiter plates at 37°C for 18-24 hours.
- **Determination of MIC:** The MIC is determined as the lowest concentration of **2-Phenyl-1-butanol** that completely inhibits visible growth of the bacteria. This can be assessed visually or by measuring the optical density at 600 nm.

Visualizations

Experimental Workflow for Biological Activity Screening

The following diagram illustrates a general workflow for the initial screening of a research compound like **2-Phenyl-1-butanol** for potential biological activity.



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